

Technical Guide: 3-Cyano-5-Methoxyisonicotinic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *3-Cyano-5-methoxyisonicotinic acid*

CAS No.: *1138444-09-3*

Cat. No.: *B1421137*

[Get Quote](#)

A Strategic Scaffold for Heterocyclic Drug Discovery[1]

Part 1: Executive Summary & Chemical Identity

3-Cyano-5-methoxyisonicotinic acid is a highly functionalized pyridine derivative characterized by a dense substitution pattern (cyano, methoxy, and carboxylic acid groups) on the pyridine ring. This molecule serves as a critical "orthogonal building block" in drug discovery, particularly for the synthesis of fused heterocycles (e.g., 2,7-naphthyridines, pyrido[4,3-d]pyrimidines) used in kinase inhibitor development.

Its structural uniqueness lies in the C3-Cyano and C5-Methoxy substituents flanking the C4-Carboxylic acid, creating a steric and electronic environment that directs regio-selective coupling reactions.

Chemical Identity Table

Property	Specification
Chemical Name	3-Cyano-5-methoxyisonicotinic acid
Systematic Name	3-Cyano-5-methoxy-4-pyridinecarboxylic acid
CAS Number	1138444-09-3
Methyl Ester CAS	1142192-17-3 (Common Precursor)
Molecular Formula	C ₈ H ₆ N ₂ O ₃
Molecular Weight	178.14 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in Water
Acidity (pKa)	~3.5 (Carboxylic acid), ~1.8 (Pyridine N - estimated)

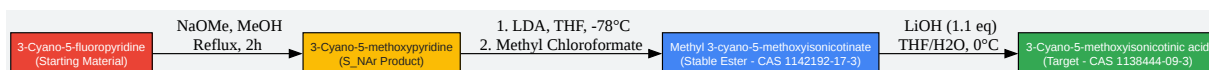
Part 2: Strategic Synthesis & Retrosynthesis

The synthesis of **3-Cyano-5-methoxyisonicotinic acid** is non-trivial due to the need to manage the reactivity of the cyano group (susceptible to hydrolysis) while manipulating the carboxylic acid.

Retrosynthetic Analysis

The most reliable route to the target acid (Target 1) is the controlled hydrolysis of its alkyl ester, typically Methyl 3-cyano-5-methoxyisonicotinate (2). The ester is synthesized via ortho-lithiation of 3-Cyano-5-methoxypyridine (3) or through palladium-catalyzed carbonylation of the corresponding bromide.

Synthesis Workflow Diagram (DOT)



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis pathway from fluorinated precursor to the target acid.

Part 3: Detailed Experimental Protocol

Objective: Preparation of **3-Cyano-5-methoxyisonicotinic acid** (CAS 1138444-09-3) via controlled hydrolysis of Methyl 3-cyano-5-methoxyisonicotinate.

Rationale: Direct synthesis of the acid is difficult due to decarboxylation risks. Hydrolysis of the ester allows for mild conditions that preserve the cyano group.

Reagents & Materials[4][5]

- Substrate: Methyl 3-cyano-5-methoxyisonicotinate (1.0 eq)
- Base: Lithium Hydroxide Monohydrate ($\text{LiOH}\cdot\text{H}_2\text{O}$) (1.2 eq)
- Solvent: THF/Water (3:1 v/v)
- Quench: 1N HCl
- Purification: Ethyl Acetate (EtOAc), Brine, Na_2SO_4 .[\[2\]](#)

Step-by-Step Methodology

- Solubilization: Dissolve 1.92 g (10 mmol) of Methyl 3-cyano-5-methoxyisonicotinate in 30 mL of THF. Cool the solution to 0°C using an ice bath. Note: Cooling is critical to prevent hydrolysis of the nitrile group to an amide.
- Saponification: Dissolve 0.50 g (12 mmol) of $\text{LiOH}\cdot\text{H}_2\text{O}$ in 10 mL of water. Add this aqueous solution dropwise to the THF mixture over 10 minutes.
 - Observation: The solution may turn slightly cloudy.
 - Stirring: Maintain stirring at 0°C for 1 hour, then allow to warm to room temperature (20-25°C) for 2 hours.

- Reaction Monitoring (TLC/LC-MS): Monitor consumption of the ester ($R_f \sim 0.6$ in 50% EtOAc/Hexane). The acid product will remain at the baseline or streak.
 - Checkpoint: If nitrile hydrolysis (amide formation) is observed ($M+18$ peak in MS), stop reaction immediately and proceed to workup.
- Workup & Isolation:
 - Concentrate the mixture under reduced pressure to remove THF.
 - Dilute the remaining aqueous residue with 10 mL water.
 - Wash with diethyl ether (2 x 15 mL) to remove unreacted ester.
 - Acidification: Carefully acidify the aqueous layer to pH 3-4 using 1N HCl. A precipitate should form.
 - Extraction: Extract the aqueous layer with EtOAc (3 x 30 mL).
- Drying & Concentration: Combine organic layers, wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.
 - Yield: Expect 85-92% yield of an off-white solid.

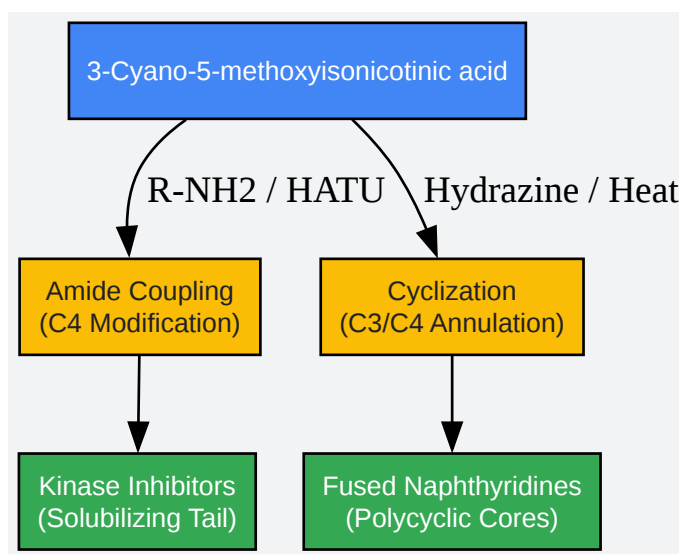
Part 4: Applications in Drug Development

This scaffold is a "privileged structure" for designing inhibitors targeting the ATP-binding pocket of kinases. The C3-cyano group acts as a reversible covalent trap or a hydrogen bond acceptor, while the C4-acid allows for amide coupling to solubilizing tails.

Functionalization Logic

Site	Chemical Handle	Application Strategy
C3 (-CN)	Nitrile	Precursor to amidines (for cyclization to pyrimidines) or primary amines (reduction).
C4 (-COOH)	Carboxylic Acid	Amide coupling (EDC/HOAt) to introduce diversity elements (R-groups).
C5 (-OCH3)	Methoxy	Electron-donating group (EDG); modulates pKa of the pyridine nitrogen; can be demethylated to -OH for hydrogen bonding.

Decision Tree for Scaffold Utilization (DOT)



[Click to download full resolution via product page](#)

Figure 2: Strategic divergence points for medicinal chemistry applications.

References

- PubChem.4-Pyridinecarboxylic acid derivatives (General Class). [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Page 05214 (Chemical) [advtechind.com]
- 2. 3-Cyanopyridine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: 3-Cyano-5-Methoxyisonicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1421137/docs#technical-guide-3-cyano-5-methoxyisonicotinic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check